

2-Bromopropene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Bromopropene

Cat. No.: B1265445

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For researchers, scientists, and professionals in drug development, the safe handling of reactive chemical intermediates is paramount. **2-Bromopropene** ($\text{CH}_3\text{C}(\text{Br})=\text{CH}_2$), a versatile reagent in organic synthesis, presents a unique set of hazards that demand rigorous safety protocols. This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **2-bromopropene**, including its physical and chemical properties, associated hazards, and detailed procedures for its safe use, storage, and disposal.

Properties and Hazards of 2-Bromopropene

A thorough understanding of the inherent properties of **2-bromopropene** is the foundation of its safe handling. This volatile and highly flammable liquid possesses characteristics that necessitate stringent control measures in a laboratory or manufacturing setting.

Physical and Chemical Properties

Key physical and chemical data for **2-bromopropene** are summarized in the table below for easy reference. This information is critical for designing safe experimental setups and for responding effectively to accidental releases.

Property	Value
CAS Number	557-93-7
Molecular Formula	C ₃ H ₅ Br
Molecular Weight	120.98 g/mol
Appearance	Colorless to light green liquid
Boiling Point	47-49 °C (116.6-120.2 °F)
Melting Point	-124.8 °C (-192.6 °F)
Flash Point	4 °C (39.2 °F) - closed cup
Density	1.362 g/mL at 25 °C
Vapor Pressure	261.021 mmHg at 20 °C
Solubility	Immiscible with water
Refractive Index	n _{20/D} 1.4436

Hazard Identification and Classification

2-Bromopropene is classified as a hazardous substance and requires careful handling due to its multiple risk factors.^[1] The primary hazards are summarized in the table below.

Hazard	Classification	Precautionary Statement Codes
Flammability	Highly flammable liquid and vapor (Flam. Liq. 2)	P210, P233, P240, P241, P242, P243
Skin Corrosion/Irritation	Causes skin irritation (Skin Irrit. 2)	P264, P280, P302+P352, P332+P313, P362
Eye Damage/Irritation	Causes serious eye irritation (Eye Irrit. 2)	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (STOT SE 3)	P261, P271, P304+P340, P312, P403+P233, P405
Other Hazards	May form explosive peroxides. Harmful if swallowed.[1]	-

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize the risks associated with **2-bromopropene**.

Engineering Controls

The primary line of defense against exposure to **2-bromopropene** is the implementation of robust engineering controls.

- **Ventilation:** All work with **2-bromopropene** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1] Engineering controls are designed to remove hazards or place a barrier between the worker and the chemical.[1]
- **Explosion-Proof Equipment:** Due to its high flammability and low flash point, all electrical equipment, including stirring plates, vacuum pumps, and lighting, must be explosion-proof.[2]
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can serve as an ignition source, all containers and transfer equipment must be properly grounded and bonded.[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-bromopropene**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should also be worn to provide additional protection against splashes.[\[3\]](#)
- **Skin Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[\[4\]](#) A flame-resistant lab coat and closed-toe shoes are also required. For larger quantities or in situations with a high risk of splashing, a PVC apron or a full protective suit may be necessary.[\[1\]](#)
- **Respiratory Protection:** If engineering controls are not sufficient to maintain exposure below acceptable limits, or during emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[3\]](#)

Storage Requirements

Proper storage of **2-bromopropene** is critical to maintain its stability and prevent hazardous situations.

- **Location:** Store in a cool, dry, well-ventilated, and flame-proof area.[\[1\]](#)[\[4\]](#)
- **Containers:** Keep containers tightly sealed to prevent the escape of flammable vapors.[\[1\]](#)[\[4\]](#) Glass containers are suitable for laboratory quantities.[\[1\]](#) Avoid using aluminum or galvanized containers.[\[1\]](#)
- **Incompatible Materials:** Store away from strong oxidizing agents and strong bases.[\[2\]](#)[\[4\]](#)
- **Temperature:** Storage at reduced temperatures (e.g., in a refrigerator rated for flammable materials) is recommended to minimize vapor pressure.[\[4\]](#)

Emergency Procedures

In the event of an emergency, a swift and informed response is crucial to mitigate harm.

First Aid Measures

Immediate first aid can significantly reduce the severity of an exposure.

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.^[1]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.^[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[2]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[2]

Firefighting Measures

2-Bromopropene is highly flammable and presents a significant fire hazard.

- **Extinguishing Media:** Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.^[1] Water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire.^[3]
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[3] Evacuate the area and fight the fire from a safe distance, as containers may explode when heated.^[2]
- **Hazardous Combustion Products:** Combustion may produce toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide.^{[1][2]}

Accidental Release Measures

A prompt and well-executed response to a spill is essential to prevent the spread of contamination and minimize exposure.

- Minor Spills:
 - Remove all sources of ignition.[\[1\]](#)
 - Ventilate the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[\[2\]](#)
 - Collect the absorbed material into a sealed container for proper disposal.
- Major Spills:
 - Evacuate all non-essential personnel from the area and restrict access.[\[1\]](#)
 - Alert emergency services.
 - Remove all ignition sources and ensure adequate ventilation.
 - Contain the spill if it is safe to do so.
 - Follow the guidance of emergency response professionals.

Experimental Protocols and Waste Disposal

While specific, validated protocols for quenching and neutralizing **2-bromopropene** are not readily available in the reviewed literature, general principles for handling reactive and halogenated organic compounds should be strictly followed. All procedures must be preceded by a comprehensive, task-specific risk assessment.

General Laboratory Use

- Inert Atmosphere: When used in reactions that are sensitive to air or moisture, or when heating, it is advisable to work under an inert atmosphere (e.g., nitrogen or argon).
- Temperature Control: Due to its low boiling point and the exothermic nature of many of its reactions, careful temperature control using an ice bath or other cooling system is often

necessary.

- **Reagent Addition:** Add reagents slowly and in a controlled manner to prevent runaway reactions.

Quenching and Work-up (General Guidance)

The quenching of reactions involving **2-bromopropene** should be performed with extreme caution.

- **Cooling:** The reaction mixture should be cooled in an ice bath before and during the quenching process.[5]
- **Slow Addition:** The quenching agent (e.g., a saturated aqueous solution of ammonium chloride or a dilute acid) should be added slowly and dropwise with vigorous stirring.[5]
- **Ventilation:** Ensure the process is conducted in a well-ventilated fume hood to safely vent any gases that may evolve.
- **Monitoring:** Continuously monitor the reaction temperature and control the rate of addition to prevent an excessive exotherm.[5]

Waste Disposal

All waste containing **2-bromopropene** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6]

- **Waste Segregation:** Halogenated waste streams should be collected separately from non-halogenated waste.[7]
- **Containerization:** Use appropriate, clearly labeled, and sealed containers for waste collection. Do not overfill waste containers.[7]
- **Neutralization:** While specific neutralization protocols for **2-bromopropene** are not provided, general procedures for neutralizing corrosive waste (if applicable after reaction) should be performed cautiously in a fume hood with appropriate PPE.[8] The neutralization of waste should only be carried out by trained personnel with a thorough understanding of the chemical composition of the waste stream.[9]

- Disposal: Contact your institution's environmental health and safety department or a licensed hazardous waste disposal company for final disposal.[\[2\]](#)

Visualized Safety Workflows

To further aid in the comprehension of safety procedures, the following diagrams illustrate key decision-making and response workflows.

Figure 1: 2-Bromopropene Spill Response Workflow

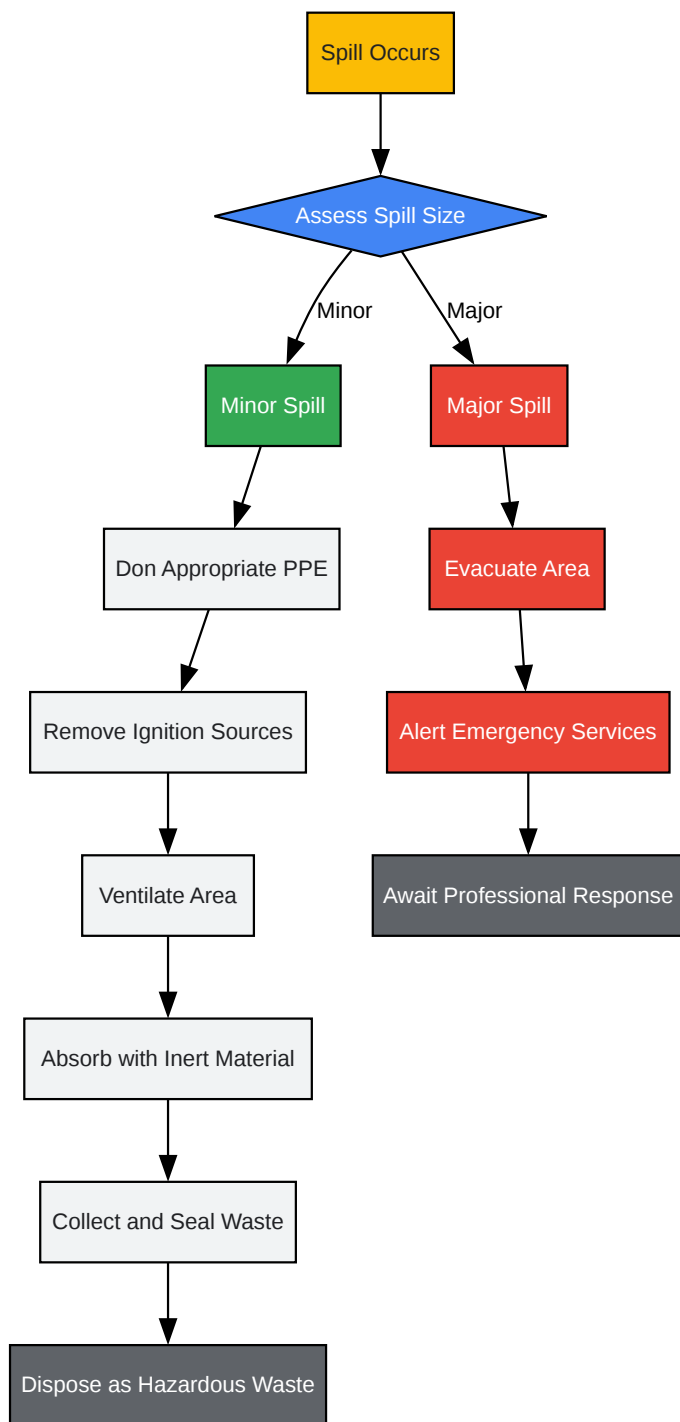
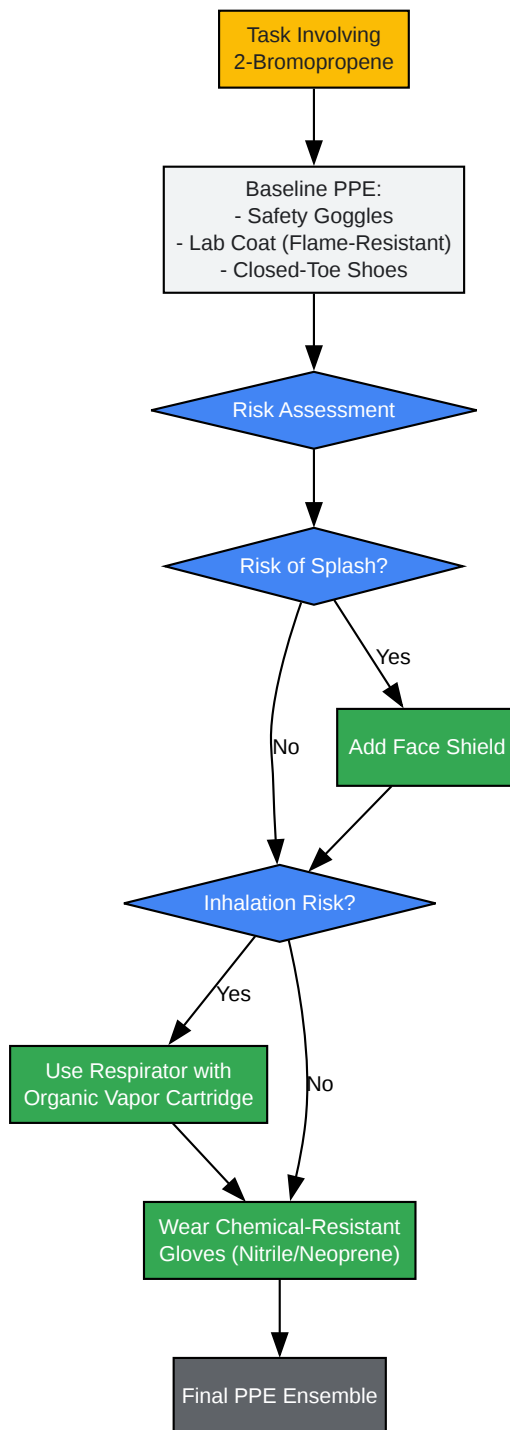


Figure 2: PPE Selection Logic for 2-Bromopropene Handling

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